

Comparative Data of C₁₁H₁₃BrO₃ Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Bromopropoxy)-4-methoxybenzaldehyde

Cat. No.: B1322760

[Get Quote](#)

A summary of the key quantitative data for the identified isomers is presented below, allowing for a clear comparison of their fundamental physicochemical properties.

Property	3-Bromo-4,5-diethoxybenzaldehyde	3-(3-Bromopropoxy)-4-methoxybenzaldehyde	2-Bromo-4,5-diethoxybenzaldehyde
IUPAC Name	3-bromo-4,5-diethoxybenzaldehyde [1]	3-(3-bromopropoxy)-4-methoxybenzaldehyde [2]	2-bromo-4,5-diethoxybenzaldehyde [3]
CAS Number	90109-64-1[1]	148433-01-6[2]	91335-51-2[4]
Molecular Weight	273.12 g/mol [1]	273.12 g/mol [2]	273.12 g/mol [4]
Molecular Formula	C ₁₁ H ₁₃ BrO ₃ [1]	C ₁₁ H ₁₃ BrO ₃ [2]	C ₁₁ H ₁₃ BrO ₃ [4]
XLogP3	2.8[1]	2.4[2]	Not Available
Spectral Data	¹ H NMR, GC-MS available[1]	¹³ C NMR, GC-MS, IR available[5]	Not readily available

Experimental Protocols: Synthesis of Brominated Diethoxybenzaldehydes

While specific synthetic procedures for all isomers are not readily available, a general and adaptable protocol can be derived from the synthesis of structurally similar compounds, such as 2-Bromo-4,5-dimethoxybenzaldehyde.[6][7] The following protocol details a potential method for the synthesis of 2-Bromo-4,5-diethoxybenzaldehyde, which can be modified for the other isomers.

Objective: To synthesize 2-Bromo-4,5-diethoxybenzaldehyde from 3,4-diethoxybenzaldehyde.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the bromination of 3,4-diethoxybenzaldehyde.

Materials:

- 3,4-Diethoxybenzaldehyde
- Bromine (Br₂)
- Glacial Acetic Acid
- Methanol
- Water

Procedure:

- Dissolution of Starting Material: In a glass reactor, dissolve 3,4-diethoxybenzaldehyde in methanol.[6]
- Bromination: While stirring and cooling the reactor, slowly add a solution of bromine in acetic acid.[8] Maintain the temperature below 40°C.[6]

- **Reaction Monitoring:** Continue stirring at this temperature for approximately one hour.^[6] The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture can be worked up by adding water to precipitate the crude product.^[8]
- **Purification:** The resulting precipitate is collected by filtration and can be further purified by recrystallization or silica gel column chromatography to yield the final product, 2-Bromo-4,5-diethoxybenzaldehyde.^[8]

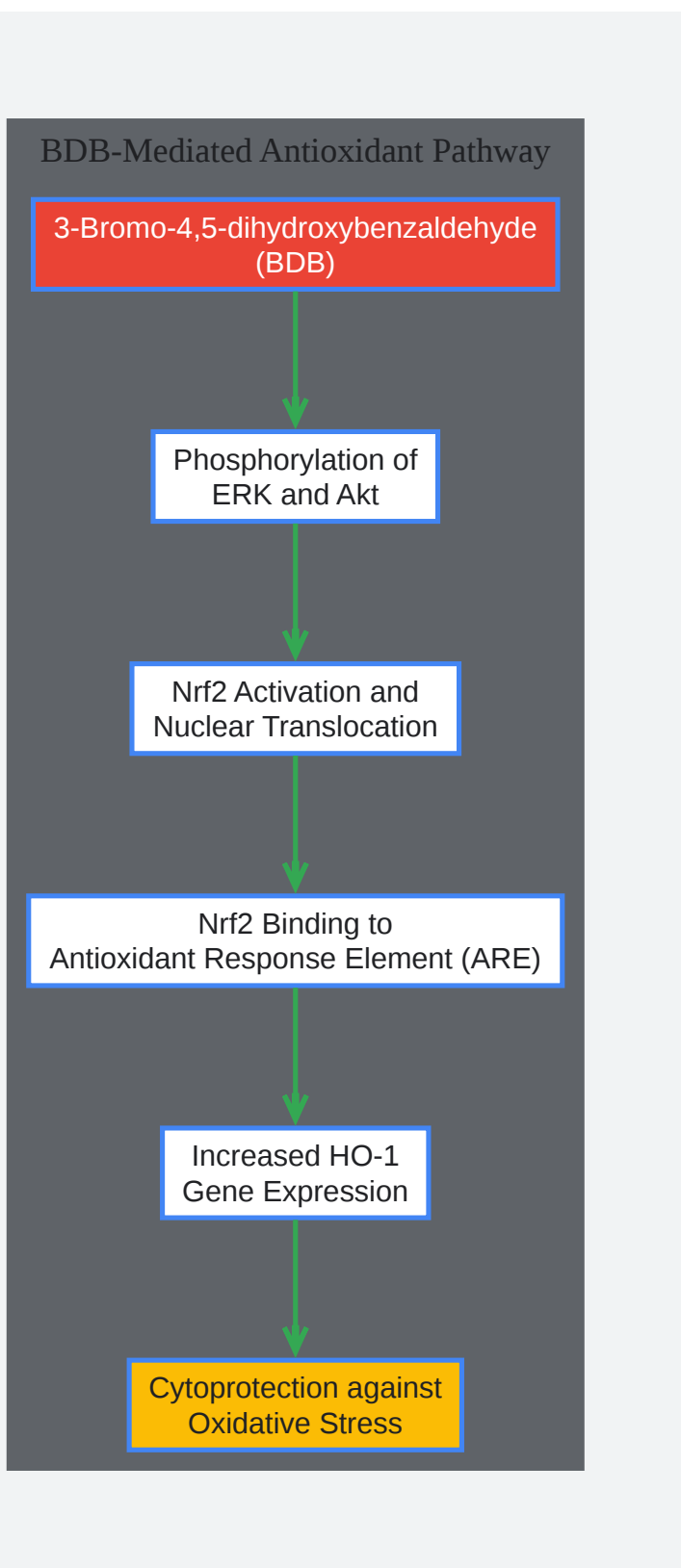
Potential Biological Activity and Signaling Pathways

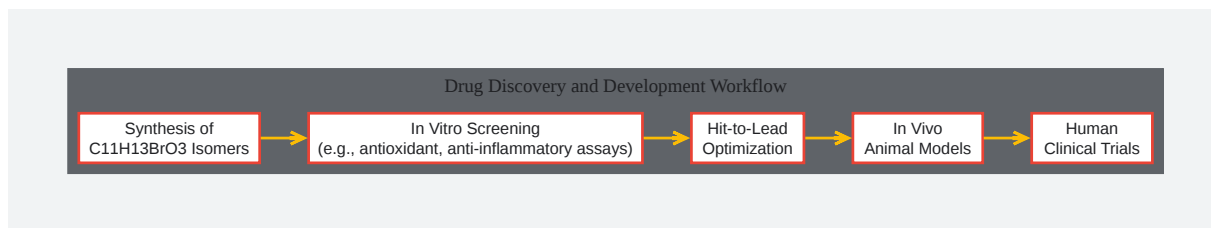
While there is limited direct information on the biological activities of the C₁₁H₁₃BrO₃ isomers, research on the structurally related compound 3-Bromo-4,5-dihydroxybenzaldehyde (BDB) provides valuable insights. BDB, a natural bromophenol from red algae, has demonstrated significant antioxidant and anti-inflammatory properties.^{[9][10]}

Antioxidant Activity via the Nrf2/HO-1 Pathway:

Studies have shown that BDB protects skin cells from oxidative damage by activating the Nrf2/HO-1 pathway.^[9] BDB induces the expression of heme oxygenase-1 (HO-1), a cytoprotective enzyme, through the activation and nuclear translocation of the transcription factor Nrf2.^[9] This suggests that the C₁₁H₁₃BrO₃ isomers, which share the same brominated benzaldehyde core, could be investigated for similar antioxidant properties.

The signaling cascade for BDB-induced antioxidant response can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 3-Bromo-4,5-diethoxybenzaldehyde | C11H13BrO3 | CID 2793423 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 3-(3-Bromopropoxy)-4-methoxybenzaldehyde | C11H13BrO3 | CID 22924627 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 2-Bromo-4,5-diethoxybenzaldehyde | C11H13BrO3 | CID 819972 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. CAS 91335-51-2 | 2-bromo-4,5-diethoxybenzaldehyde - Synblock [synblock.com]
5. 4-(3-Bromopropoxy)-3-methoxybenzaldehyde | C11H13BrO3 | CID 5303072 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. Synthesis of 2-Bromo-4,5-dimethoxybenzaldehyde [designer-drug.com]
7. sunankalijaga.org [sunankalijaga.org]
8. 4-Bromo-2,5-dimethoxybenzaldehyde synthesis - chemicalbook [chemicalbook.com]
9. Marine Compound 3-Bromo-4,5-dihydroxybenzaldehyde Protects Skin Cells against Oxidative Damage via the Nrf2/HO-1 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
10. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Comparative Data of C₁₁H₁₃BrO₃ Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1322760#iupac-name-for-c11h13bro3\]](https://www.benchchem.com/product/b1322760#iupac-name-for-c11h13bro3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com